

Personal protective equipment for handling N-Boc-hexahydro-1H-azepin-4-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-hexahydro-1H-azepin-4-one*

Cat. No.: B020566

[Get Quote](#)

Essential Safety and Handling Guide for N-Boc-hexahydro-1H-azepin-4-one

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N-Boc-hexahydro-1H-azepin-4-one** (CAS No. 188975-88-4) in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe handling and maintain laboratory integrity.

Chemical Identifier and Properties:

Property	Value
Chemical Name	N-Boc-hexahydro-1H-azepin-4-one
Synonyms	1-Boc-4-oxoazepane, tert-Butyl 4-oxoazepane-1-carboxylate
CAS Number	188975-88-4
Molecular Formula	C ₁₁ H ₁₉ NO ₃
Molecular Weight	213.27 g/mol
Appearance	Colorless or yellowish liquid; White or Colorless to Light yellow powder to lump to clear liquid
Solubility	Soluble in organic solvents such as chloroform, dichloromethane, ethanol, and ether. ^{[1][2]}

Hazard Identification and Personal Protective Equipment (PPE)

N-Boc-hexahydro-1H-azepin-4-one is classified as a hazardous substance requiring careful handling to mitigate risks.^[3]

Hazard Summary:

Hazard Class	GHS Classification	Precautionary Statement Codes
Acute Toxicity, Oral	Warning (H302: Harmful if swallowed) ^[3]	P301 + P312
Skin Corrosion/Irritation	Warning (H315: Causes skin irritation) ^[3]	P302 + P352
Serious Eye Damage/Irritation	Warning (H319: Causes serious eye irritation) ^[3]	P305 + P351 + P338
Specific Target Organ Toxicity	Warning (H335: May cause respiratory irritation) ^[3]	P261, P271

Required Personal Protective Equipment (PPE):

A comprehensive PPE strategy is crucial for the safe handling of this compound.^{[4][5]} The following equipment is mandatory:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield. ^[6]	Protects against splashes and vapors that can cause serious eye irritation. ^[7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for integrity before each use. ^{[4][6]}	Prevents skin contact which can cause irritation. ^[8]
Respiratory Protection	Use a NIOSH-approved respirator with a type ABEK (EN 14387) filter. Ensure proper fit and use in a well-ventilated area or under a chemical fume hood. ^{[6][7]}	Protects against inhalation of harmful vapors which may cause respiratory tract irritation. ^{[3][8]}
Protective Clothing	A lab coat or chemical-resistant apron. ^{[5][7]}	Provides a barrier against accidental spills and splashes. ^[5]
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills.

Procedural Guidance: Handling and Storage

Adherence to a strict operational protocol is essential to minimize exposure and ensure a safe laboratory environment.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that the Safety Data Sheet (SDS) has been reviewed and is readily accessible.^[9] Verify that all required PPE is available and in good condition.

- **Work Area Setup:** All handling of **N-Boc-hexahydro-1H-azepin-4-one** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[\[6\]](#)[\[10\]](#)
- **Personal Protective Equipment:** Don all required PPE, including eye and face protection, gloves, respiratory protection, and a lab coat, before opening the container.
- **Dispensing:** Carefully open the container, avoiding inhalation of any vapors.[\[8\]](#) Use appropriate tools (e.g., spatula, pipette) to dispense the required amount of the chemical.
- **Post-Handling:** Securely close the container immediately after use. Clean any contaminated surfaces and equipment.
- **Decontamination:** Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[\[10\]](#)

Storage Plan:

Proper storage is critical to maintain the chemical's stability and prevent accidental release.

Storage Condition	Requirement
Temperature	Store in a cool, dry place. [8] Recommended storage temperature is 2-8°C under an inert gas. [1]
Ventilation	Store in a well-ventilated area. [6]
Incompatible Materials	Keep away from strong oxidizing agents and strong acids. [6] [8]
Container	Keep container tightly closed. [6]
General Practices	Do not store on benchtops. [11] Avoid storing near heat sources or in direct sunlight. [11]

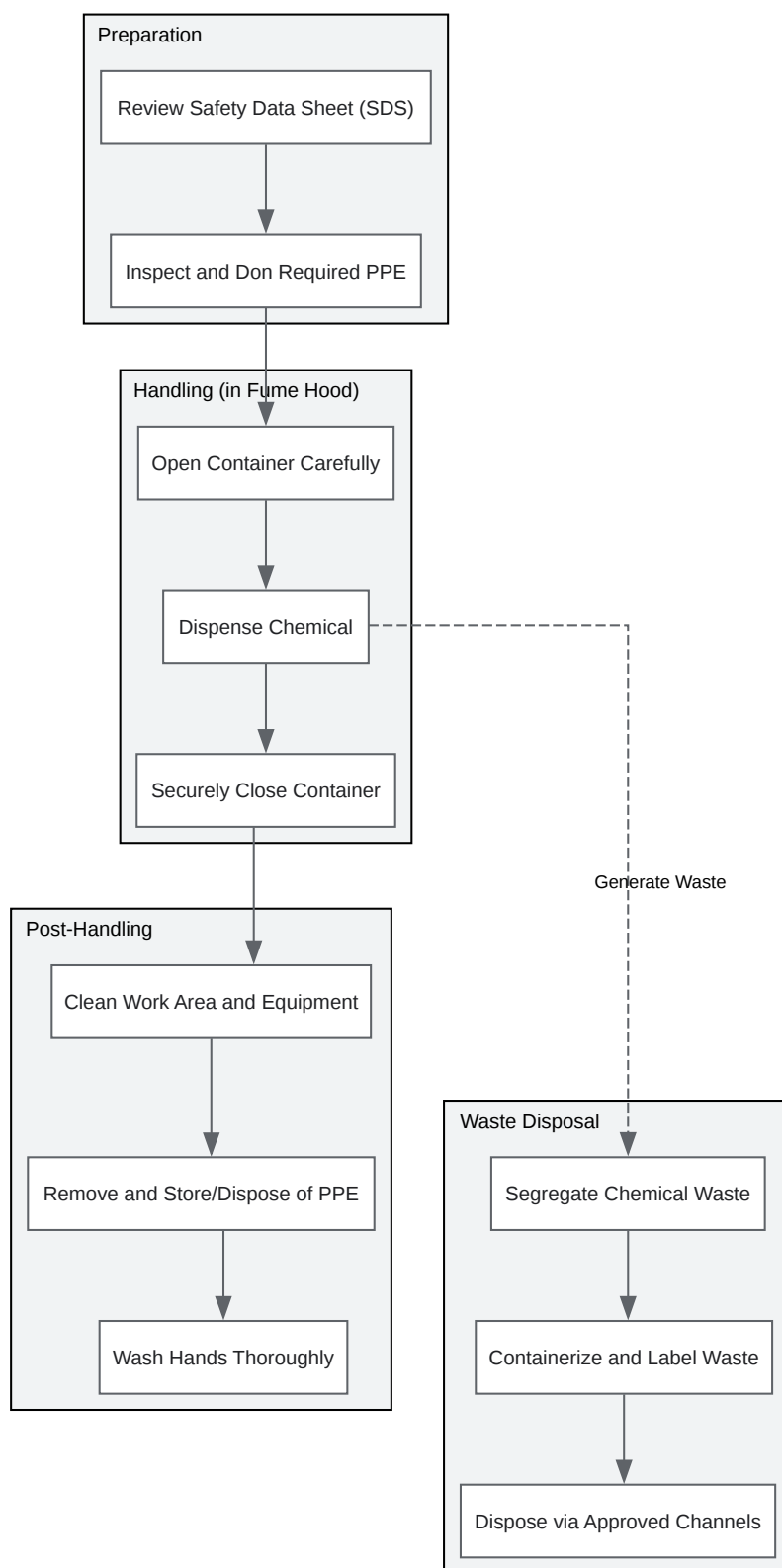
Disposal Plan

Proper disposal of **N-Boc-hexahydro-1H-azepin-4-one** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- **Waste Segregation:** Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Spill Management:** In case of a spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).^[6]
- **Containerization:** Place the absorbed material and any contaminated PPE into a suitable, labeled, and closed container for disposal.^[6]
- **Labeling:** Clearly label the waste container with the chemical name and associated hazards.
- **Disposal:** Dispose of the chemical waste and empty containers through an approved waste disposal plant, following all local, state, and federal regulations.^[6] Do not release into the environment.^[6]

Workflow for Safe Handling and Disposal of **N-Boc-hexahydro-1H-azepin-4-one**



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **N-Boc-hexahydro-1H-azepin-4-one**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Boc-hexahydro-1H-azepin-4-one, 98 %, Thermo Scientific Chemicals 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.de]
- 2. N-BOC-HEXAHYDRO-1H-AZEPIN-4-ONE | 188975-88-4 [chemicalbook.com]
- 3. N-Boc-hexahydro-1H-azepin-4-one | C₁₁H₁₉NO₃ | CID 1512679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. PPE and Safety for Chemical Handling [acsmaterial.com]
- 5. sams-solutions.com [sams-solutions.com]
- 6. fishersci.com [fishersci.com]
- 7. falseseguridad.com [falseseguridad.com]
- 8. China N-Boc-Hexahydro-1H-Azepin-4-one (CAS# 188975-88-4) Manufacturer and Supplier | Xinchem [xinchem.com]
- 9. gz-supplies.com [gz-supplies.com]
- 10. artsci.usu.edu [artsci.usu.edu]
- 11. Storage of Laboratory Chemicals: Research Safety: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling N-Boc-hexahydro-1H-azepin-4-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020566#personal-protective-equipment-for-handling-n-boc-hexahydro-1h-azepin-4-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com